

Triclabendazole-13C-d3: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Triclabendazole-13C-d3

Cat. No.: B10823135

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety, handling, and experimental information for **Triclabendazole-13C-d3**, an isotopically labeled internal standard crucial for the quantitative analysis of the anthelmintic drug Triclabendazole. Adherence to these guidelines is paramount for ensuring laboratory safety and the integrity of research outcomes.

Compound Information

Identifier	Value
Chemical Name	5-chloro-6-(2,3-dichlorophenoxy)-2-((methyl-13C-d3)thio)-1H-benzo[d]imidazole
Synonyms	TCBZ-13C-d3
CAS Number	2938916-53-9
Molecular Formula	C ₁₃ [¹³ C]H ₆ D ₃ Cl ₃ N ₂ OS
Molecular Weight	363.7 g/mol

Safety and Handling

Triclabendazole-13C-d3 is intended for research use only. While the toxicological properties of the isotopically labeled form have not been as extensively studied as the parent compound, it

should be handled with the same precautions. The primary hazard identified is the potential for damage to organs through prolonged or repeated exposure[1].

Hazard Identification

Hazard Class	Hazard Statement	GHS Pictogram
Specific target organ toxicity (repeated exposure)	H373: May cause damage to organs through prolonged or repeated exposure[1].	GHS08 Health Hazard

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Triclabendazole-13C-d3**:

Equipment	Specification
Gloves	Chemical-impermeable gloves.
Eye Protection	Safety glasses or goggles.
Respiratory Protection	Use in a well-ventilated area. Avoid dust formation. A respirator may be necessary if ventilation is inadequate[2].
Lab Coat	Standard laboratory coat.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Storage and Disposal

Aspect	Guideline
Storage	Store at -20°C for long-term stability[3]. Keep container tightly closed in a dry and well-ventilated place.
Disposal	Dispose of contents and container in accordance with local, regional, national, and international regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems[2].

Quantitative Toxicological Data (for Triclabendazole)

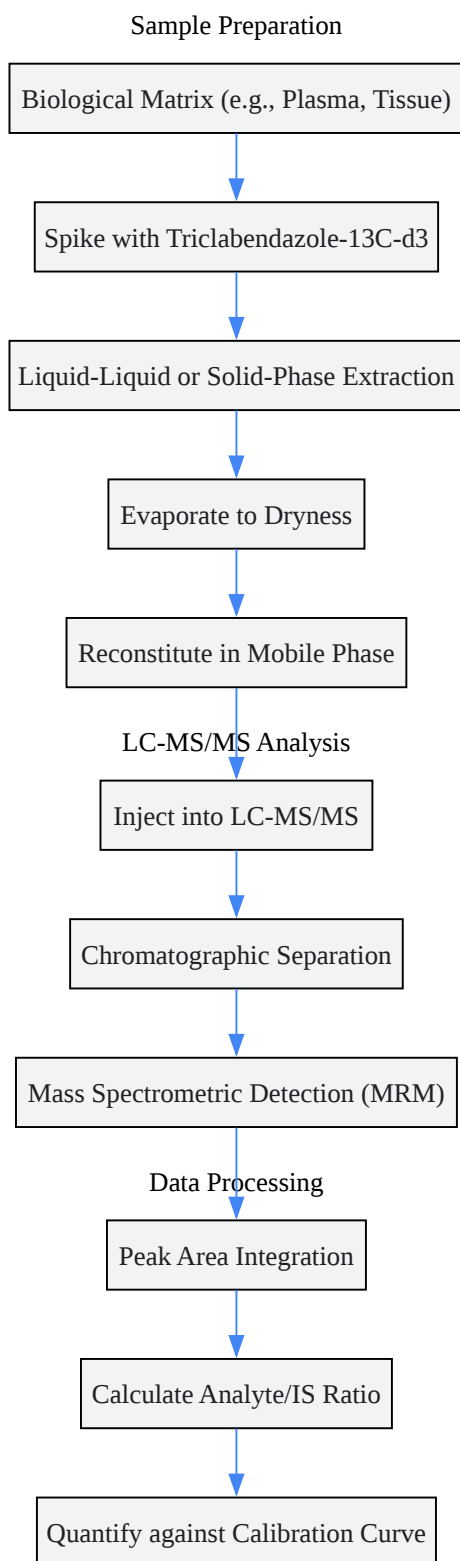
The following data is for the parent compound, Triclabendazole, and should be considered relevant for handling its isotopically labeled analogue.

Test	Species	Route	Value
LD50	Rat	Oral	>8000 mg/kg
LD50	Mouse	Oral	>8000 mg/kg

Experimental Protocols and Applications

Triclabendazole-13C-d3 is primarily utilized as an internal standard in quantitative analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). Its use allows for accurate quantification of Triclabendazole in complex biological matrices by correcting for variations in sample preparation and instrument response.

General Workflow for Quantification of Triclabendazole using Triclabendazole-13C-d3 Internal Standard



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Caption: General workflow for sample analysis using an internal standard.

Detailed Experimental Methodology: Quantification in Bovine Liver Tissue

This protocol is a representative example compiled from various sources and may require optimization for specific laboratory conditions and instrumentation.

1. Preparation of Internal Standard Stock Solution:

- Prepare a stock solution of **Triclabendazole-13C-d3** in a suitable solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- From the stock solution, prepare a working solution of 1 µg/mL in the same solvent.

2. Sample Preparation:

- Homogenize 1 gram of bovine liver tissue.
- Add a known amount of the **Triclabendazole-13C-d3** working solution to the homogenized tissue to achieve a final concentration within the linear range of the assay.
- Add 5 mL of acetonitrile and vortex for 2 minutes to precipitate proteins and extract the analytes.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant (acetonitrile layer).
- For further cleanup (optional but recommended), perform a liquid-liquid extraction by adding n-hexane to the supernatant, vortexing, and then collecting the acetonitrile layer.
- Evaporate the acetonitrile extract to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase.

3. LC-MS/MS Parameters (Illustrative Example):

- LC Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A typical gradient might start at 95% A, ramp to 95% B over several minutes, hold, and then return to initial conditions.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5-10 μ L.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Triclabendazole: Precursor ion (m/z) \rightarrow Product ion (m/z)
 - **Triclabendazole-13C-d3**: Precursor ion (m/z) \rightarrow Product ion (m/z) (Note: Specific m/z values should be determined empirically on the mass spectrometer used).

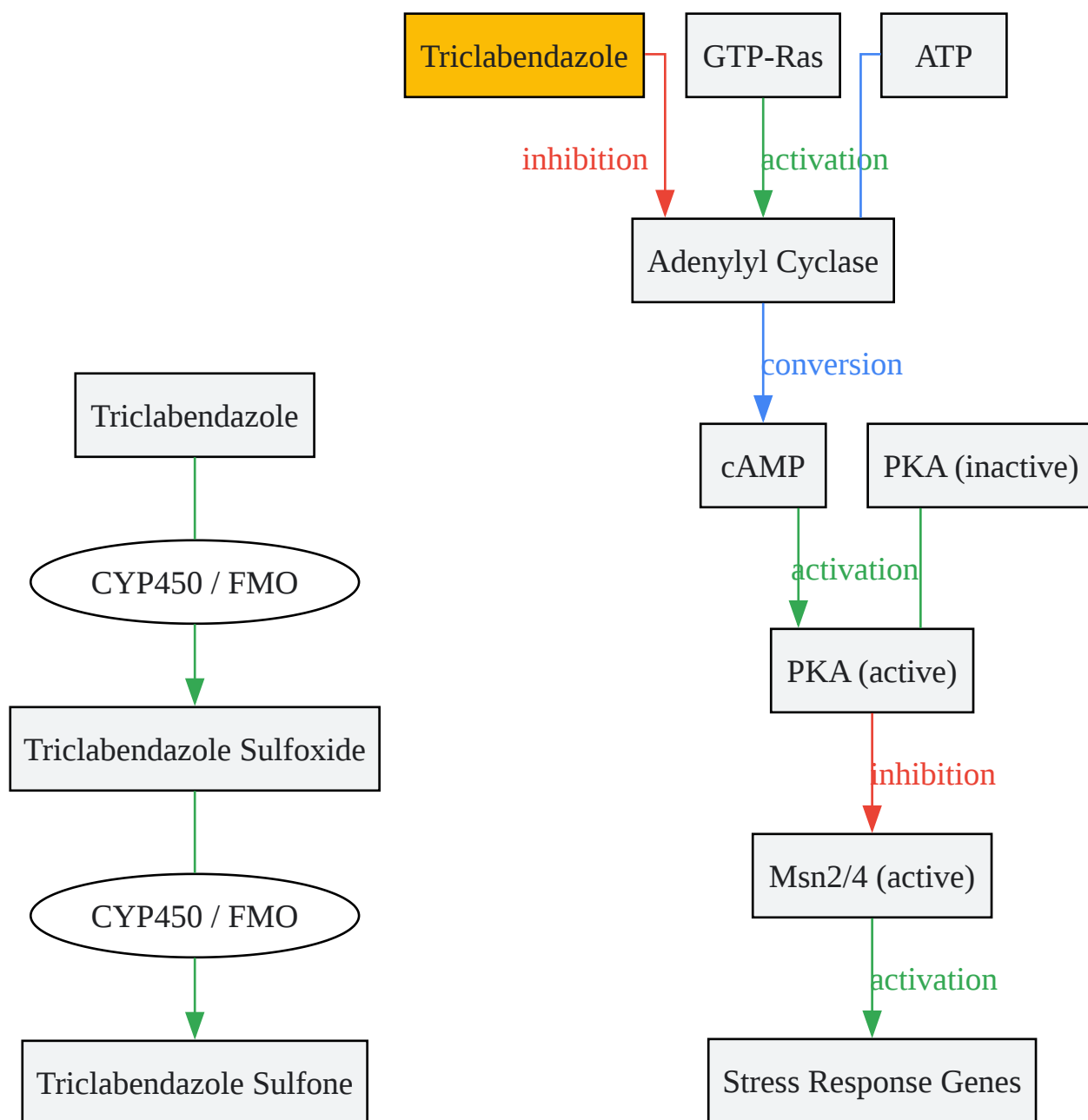
4. Quantification:

- Create a calibration curve using known concentrations of unlabeled Triclabendazole spiked into a blank matrix, with a constant concentration of **Triclabendazole-13C-d3**.
- Plot the ratio of the peak area of Triclabendazole to the peak area of **Triclabendazole-13C-d3** against the concentration of Triclabendazole.
- Determine the concentration of Triclabendazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Metabolic and Signaling Pathways

Metabolic Pathway of Triclabendazole

Triclabendazole is metabolized in the liver primarily through oxidation. The main enzymes involved are from the Cytochrome P450 (CYP) and Flavin-containing monooxygenase (FMO) families. The primary metabolites are the sulfoxide and sulfone derivatives, which also possess anthelmintic activity.



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References

- 1. researchgate.net [researchgate.net]
- 2. Simultaneous determination of triclabendazole and its metabolites in bovine and goat tissues by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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